A Comparative Analysis of Calcium Nitrate and Calcium Chloride in Concrete

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Compound of Interest

Compound Name:	*Calcium nitrate trihydrate*
CAS No.:	*15842-29-2*
Cat. No.:	*B579515*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the performance of calcium nitrate and calcium chloride as concrete admixtures. The information presented is supported by experimental data to assist researchers and professionals in making informed decisions for their specific applications.

Executive Summary

Calcium chloride and calcium nitrate are both used as accelerating admixtures in concrete to reduce setting times and increase early strength development. While calcium chloride is a more potent and cost-effective accelerator for both setting and hardening, its significant drawback is the induction of chloride-induced corrosion of steel reinforcement, which can compromise the long-term durability of structures. Calcium nitrate, a chloride-free alternative, primarily acts as a setting accelerator and also offers the significant benefit of corrosion inhibition. The choice between these two admixtures depends on the specific performance requirements of the concrete, the presence of steel reinforcement, and the environmental conditions.

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Data Presentation: Performance Comparison

The following tables summarize the quantitative effects of calcium nitrate and calcium chloride on key concrete properties based on various experimental studies.

Table 1: Effect on Setting Time of Concrete

Admixture	Dosage (% by weight of cement)	Curing Temperature (°C)	Reduction in Initial Setting Time	Reduction in Final Setting Time	Reference
Calcium Chloride	2%	20	Up to 50%	Up to 60%	[1]
Calcium Nitrate	2%	20	Approx. 1-2 hours	Approx. 1-2 hours	[2]
Calcium Nitrate	3%	5	3.5 to 7.4 times faster	-	[3]
Calcium Nitrate	4%	20	Approx. 1-2 hours	Approx. 1-2 hours	[2]
Calcium Nitrate	8%	5	More effective than at 20°C	More effective than at 20°C	[2]

Table 2: Effect on Compressive Strength of Concrete

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Admixture	Dosage (% by weight of cement)	Curing Age (days)	Change in Compressive Strength	Reference
Calcium Chloride	2%	1	Significant Increase	[1]
Calcium Chloride	2%	28	May be comparable to control	[1]
Calcium Nitrate	2%	1	Slight reduction	[4]
Calcium Nitrate	2%	7	Increase	[4]
Calcium Nitrate	2%	28	Enhanced	[4]
Calcium Nitrate	4%	1-2	Slightly increased	[2]

Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide, based on ASTM International standards.

ASTM C403/C403M: Standard Test Method for Time of Setting of Concrete Mixtures by Penetration Resistance

This method determines the initial and final setting times of concrete.

Apparatus:

- Penetration resistance apparatus with a set of needles of varying bearing areas.
- Container for mortar specimen (at least 6 in. [150 mm] in diameter and 4 in. [100 mm] deep).
- Sieve (4.75-mm, No. 4) for separating the mortar from the concrete.
- Trowel and tamping rod.

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- Thermometer.

Procedure:

- Prepare a representative sample of the concrete mixture.
- Sieve a portion of the concrete through a 4.75-mm (No. 4) sieve to obtain the mortar.
- Place the mortar in the container in two equal layers, tamping each layer 25 times with the tamping rod.
- Level the surface of the mortar.
- Store the specimen at a specified temperature.
- At regular time intervals, measure the penetration resistance by applying a vertical force to a needle, causing it to penetrate the mortar to a depth of 1 in. (25 mm).
- Record the force required and the time of measurement.
- Continue the measurements until a penetration resistance of at least 4000 psi (27.6 MPa) is reached.
- Plot the penetration resistance versus elapsed time.
- Determine the initial setting time as the time when the penetration resistance is 500 psi (3.5 MPa) and the final setting time as the time when the penetration resistance is 4000 psi (27.6 MPa).[5][6][7]

ASTM C39/C39M: Standard Test Method for Compressive Strength of Cylindrical Concrete Specimens

This method is used to determine the compressive strength of cylindrical concrete specimens.

Apparatus:

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- Compression testing machine with a capacity sufficient for the expected load and capable of applying the load at a controlled rate.
- Cylindrical specimen molds (typically 6 by 12 in. [150 by 300 mm] or 4 by 8 in. [100 by 200 mm]).
- Tamping rod.
- Calipers for measuring specimen dimensions.

Procedure:

- Mold cylindrical specimens from a representative sample of fresh concrete in accordance with ASTM C31 or C192.
- Cure the specimens under standard conditions (moist curing at 23.0 ± 2.0°C) for the specified duration (e.g., 1, 7, or 28 days).
- Remove the specimens from curing and determine their dimensions.
- Place the specimen on the lower bearing block of the compression testing machine.
- Align the axis of the specimen with the center of thrust of the spherically seated block.
- Apply a compressive load at a controlled rate of 20 to 50 psi/s (0.14 to 0.34 MPa/s).[8]
- Continue loading until the specimen fails.
- Record the maximum load sustained by the specimen.
- Calculate the compressive strength by dividing the maximum load by the average cross-sectional area of the specimen.[8][9][10]

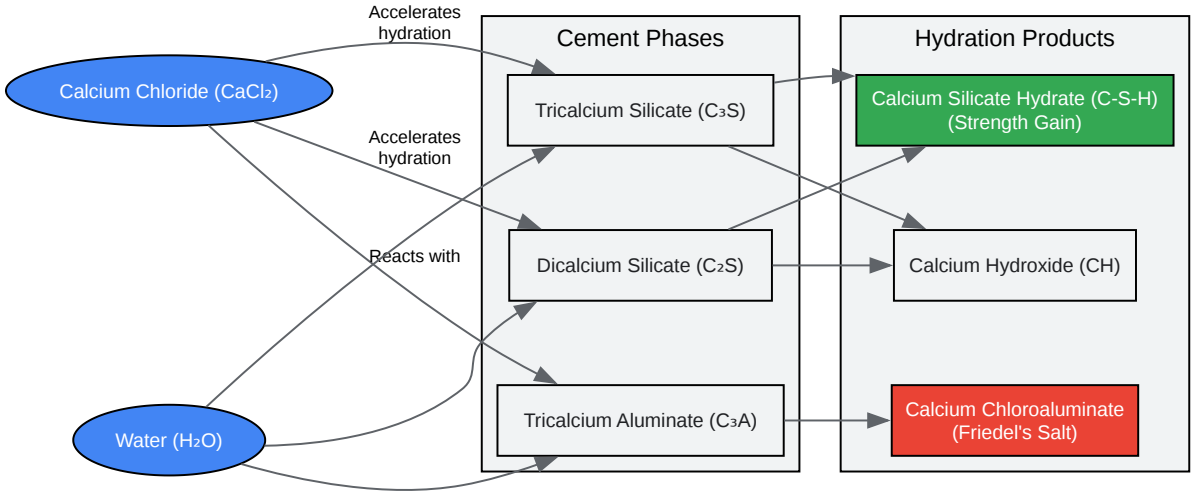
Signaling Pathways and Mechanisms of Action

Calcium Chloride: Acceleration of Cement Hydration

Calcium chloride accelerates the hydration of the main silicate phases in cement, primarily tricalcium silicate (C_3S) and dicalcium silicate (C_2S). It achieves this by increasing the solubility

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of these silicate phases and promoting the precipitation of calcium silicate hydrate (C-S-H), the primary binding phase in concrete. However, it also reacts with the tricalcium aluminate (C_3A) phase to form calcium chloroaluminate (Friedel's salt), which can lead to a denser microstructure but also binds some of the chloride ions, making them unavailable for corrosion. [1][11][12]



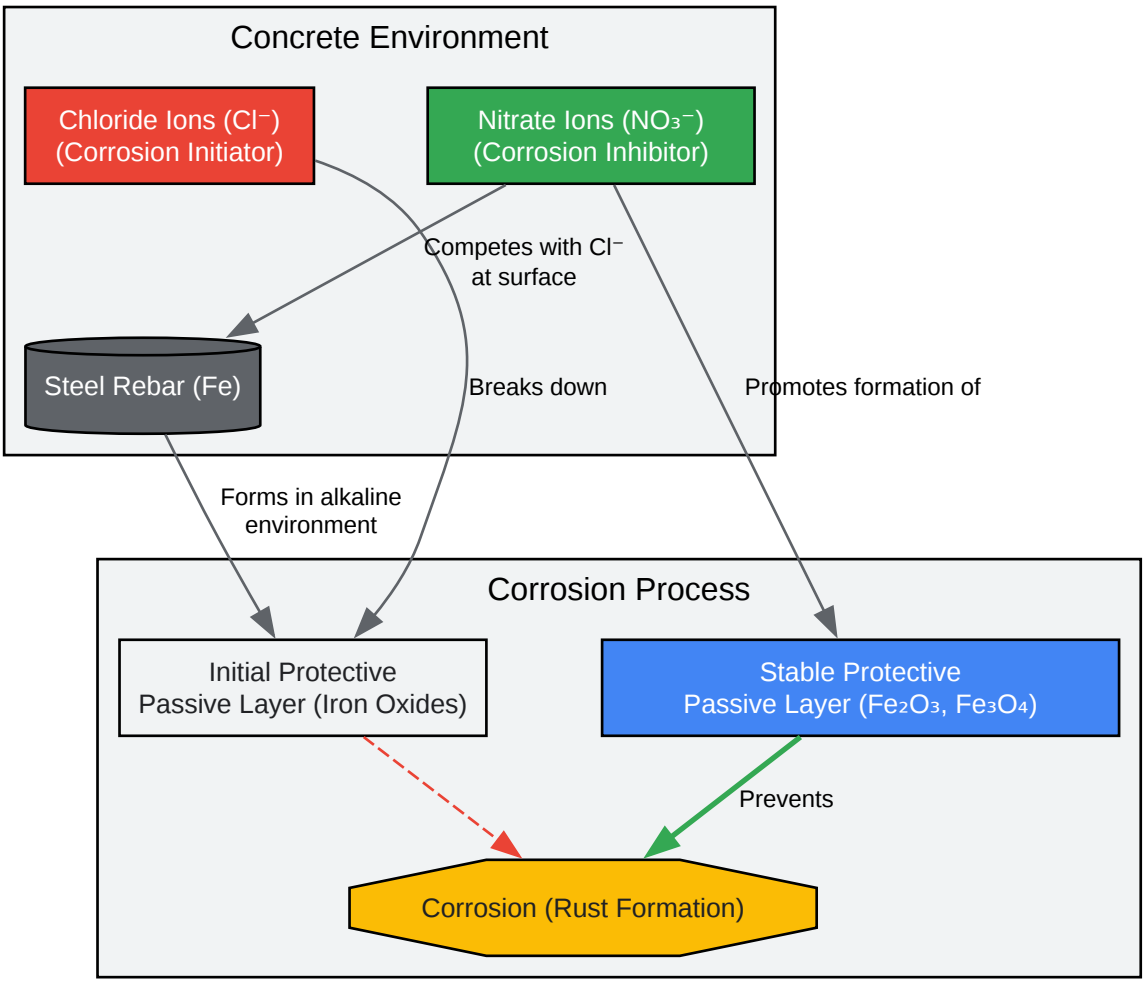
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Calcium Chloride's Influence on Cement Hydration

Calcium Nitrate: Corrosion Inhibition Mechanism

Calcium nitrate acts as an anodic inhibitor, protecting the steel reinforcement from corrosion initiated by chloride ions. In the alkaline environment of concrete, the nitrate ions (NO_3^-) compete with chloride ions (Cl^-) at the surface of the steel. The nitrate ions help in the formation of a stable and protective passive layer of iron oxides (Fe_2O_3 and Fe_3O_4) on the steel surface. This passive layer acts as a barrier, preventing the initiation of the corrosion process. [13][14][15][16]

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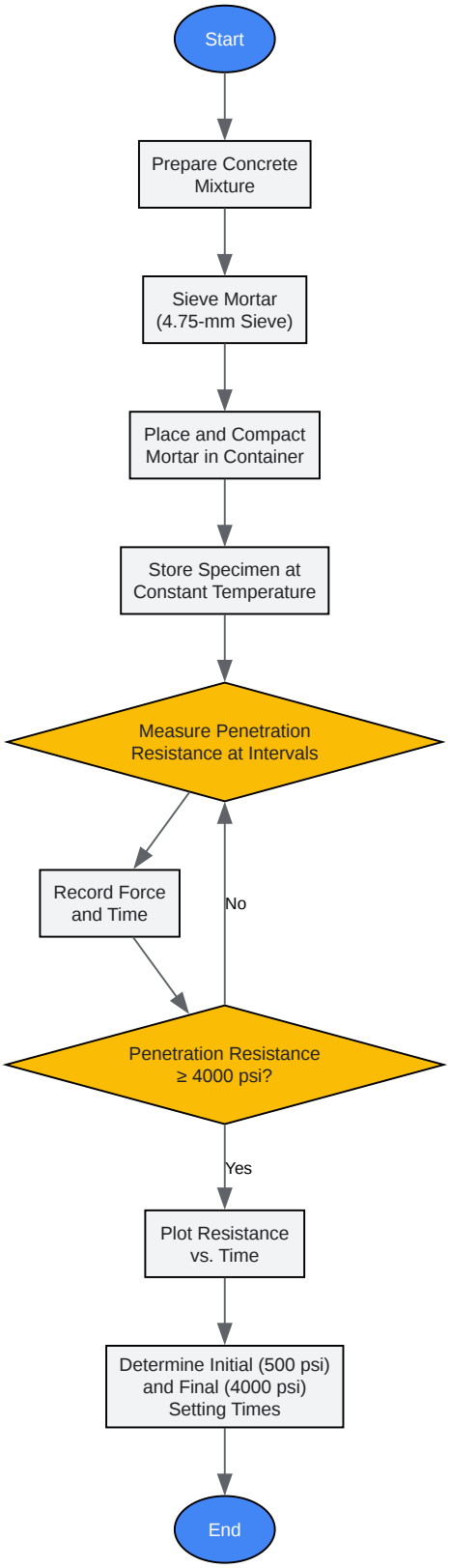
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Anodic Corrosion Inhibition by Calcium Nitrate

Experimental Workflow Diagrams

Workflow for ASTM C403: Setting Time Determination

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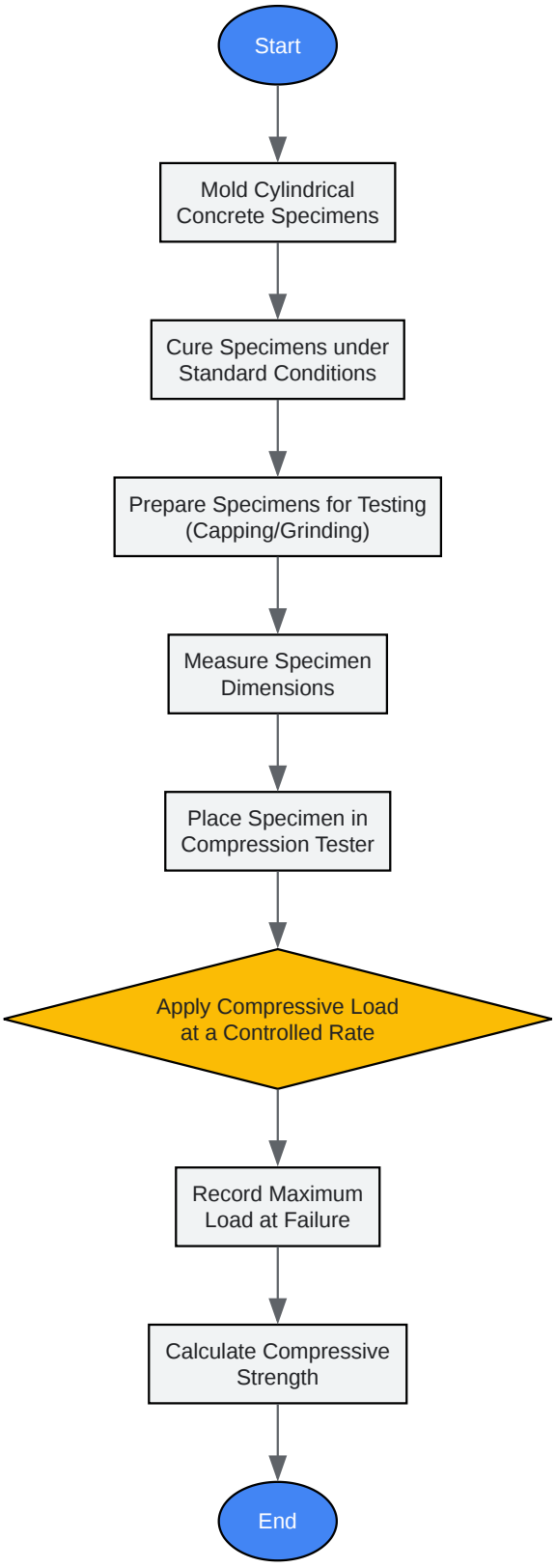


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Workflow for ASTM C403 Test

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Workflow for ASTM C39: Compressive Strength Determination



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Workflow for ASTM C39 Test

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